

Essential Safety and Operational Guide for Handling Manganese Lactate

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Compound of Interest

Compound Name: *Manganese lactate*

Cat. No.: *B1605795*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Manganese lactate**. Following these procedures is essential for maintaining a safe laboratory environment and ensuring proper handling and disposal of this chemical.

Hazard Identification and Health Effects

Manganese lactate is a salt of manganese and lactic acid. While essential in small amounts, overexposure to manganese can lead to adverse health effects.

- Primary Routes of Exposure: Inhalation, ingestion, and skin or eye contact.[\[1\]](#)
- Acute Effects: May cause irritation to the skin, eyes, and respiratory tract.[\[2\]](#) Inhalation of manganese fumes can lead to "metal fume fever," a flu-like illness with symptoms including a metallic taste, headache, fever, chills, and cough.[\[3\]](#)
- Chronic Effects: Prolonged or repeated inhalation of high concentrations of manganese dust or fumes can lead to a serious neurological condition known as "manganism," which resembles Parkinson's disease.[\[3\]](#)[\[4\]](#) Symptoms may include tremors, weakness, and changes in mood or personality.[\[3\]](#) Chronic exposure can also affect the lungs and liver.[\[3\]](#)

Occupational Exposure Limits

It is critical to maintain workplace air concentrations of manganese below established occupational exposure limits.

| Regulatory Agency | Exposure Limit (as Mn) | Notes |
|---|--|---|
| OSHA (Occupational Safety and Health Administration) | PEL (Permissible Exposure Limit): 5 mg/m ³ | This is a ceiling limit, meaning the concentration should not be exceeded at any time during the workday. [3] [4] [5] |
| NIOSH (National Institute for Occupational Safety and Health) | REL (Recommended Exposure Limit): 1 mg/m ³ (TWA - 8-hour Time-Weighted Average) STEL (Short-Term Exposure Limit): 3 mg/m ³ (not to be exceeded for any 15-minute period) | These are recommendations for workplace exposure. [1] [3] |
| ACGIH (American Conference of Governmental Industrial Hygienists) | TLV (Threshold Limit Value): 0.02 mg/m ³ (Respirable fraction - 8-hour TWA) TLV (Threshold Limit Value): 0.1 mg/m ³ (Inhalable fraction - 8-hour TWA) | These are health-based values and are often more stringent than regulatory limits. [6] The respirable fraction refers to smaller particles that can penetrate deep into the lungs. [6] |

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Manganese lactate** to minimize exposure.

- Eye and Face Protection:
 - Safety glasses with side shields are the minimum requirement.[\[7\]](#)
 - Chemical safety goggles should be worn when there is a risk of splashes or dust generation.[\[8\]](#)[\[9\]](#)
 - A face shield should be used in addition to goggles when handling larger quantities or when there is a significant splash hazard.[\[8\]](#)[\[10\]](#)

- Hand Protection:
 - Disposable nitrile gloves are suitable for incidental contact.[\[7\]](#) If contact occurs, gloves should be removed immediately, and hands should be washed.[\[7\]](#)
 - For prolonged contact or when handling solutions, consider wearing more robust gloves, such as neoprene or PVC. Always check the glove manufacturer's compatibility chart.
- Body Protection:
 - A laboratory coat with long sleeves is required.[\[7\]](#)[\[10\]](#)
 - Long pants and closed-toe shoes must be worn to ensure no skin is exposed.[\[7\]](#)[\[10\]](#)
- Respiratory Protection:
 - Work with **Manganese lactate** in a well-ventilated area, preferably within a chemical fume hood, especially when handling powders to minimize dust generation.[\[11\]](#)
 - If a fume hood is not available or if exposure limits are likely to be exceeded, a NIOSH-approved respirator is required.[\[6\]](#) The type of respirator depends on the airborne concentration of manganese.
 - For concentrations up to 10 mg/m³, an N95, R95, or P95 filtering facepiece respirator is recommended.[\[1\]](#)
 - For higher concentrations, a powered air-purifying respirator (PAPR) with a high-efficiency particulate filter or a full-facepiece respirator with N100, R100, or P100 filters may be necessary.[\[1\]](#)

Handling and Storage Procedures

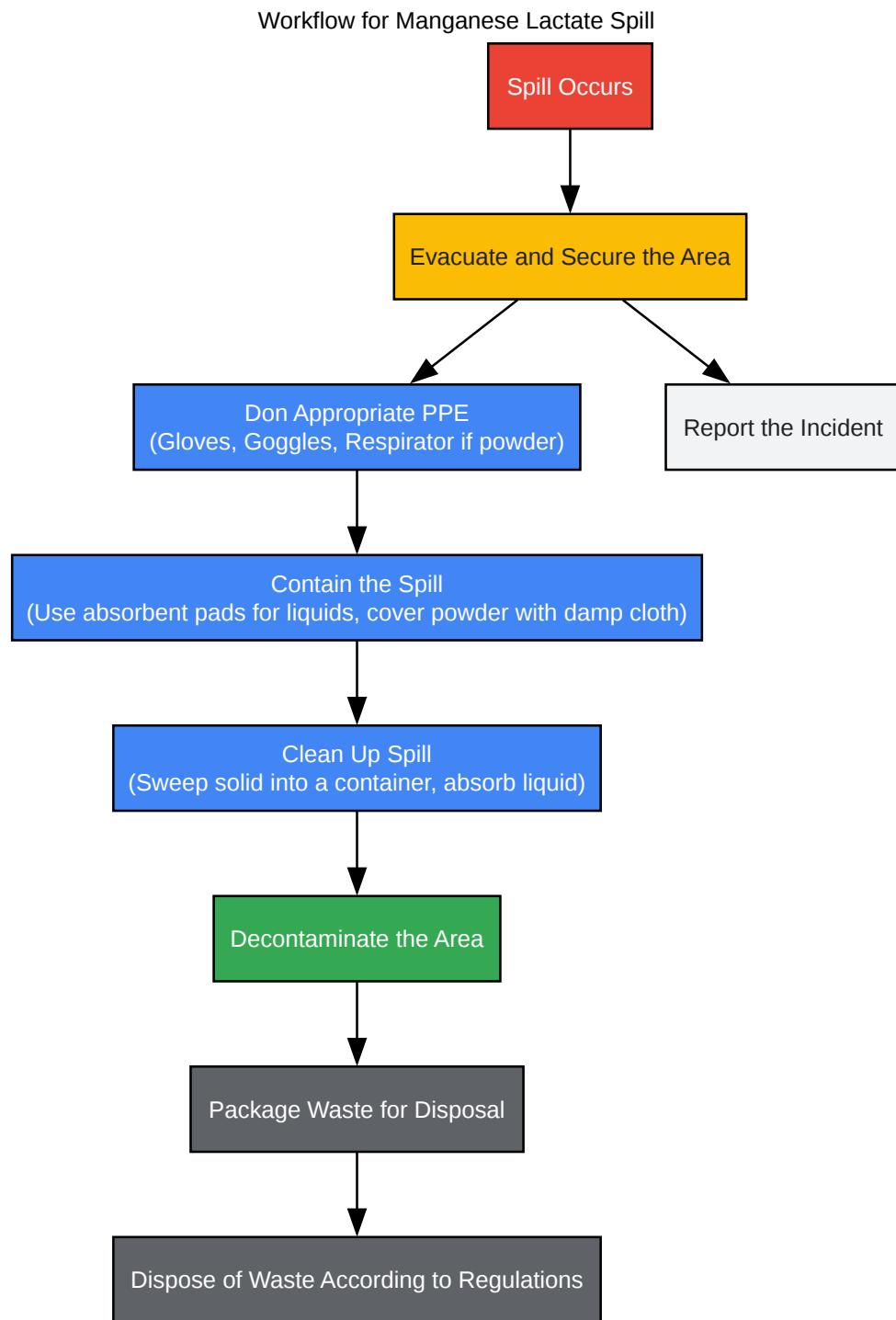
Proper handling and storage are crucial to prevent exposure and maintain the chemical's integrity.

- Handling:

- Avoid generating dust.[11] Use techniques such as gentle scooping and weighing on a draft shield or in a fume hood.
- Avoid contact with skin, eyes, and clothing.[11]
- Wash hands thoroughly with soap and water after handling.[9][11]
- Do not eat, drink, or smoke in areas where **Manganese lactate** is handled.[11]
- Storage:
 - Store in a cool, dry, and well-ventilated area.[11][12]
 - Keep containers tightly closed to prevent contamination and moisture absorption.[11]
 - Store away from incompatible materials such as strong oxidizing agents.

Spill and Emergency Procedures

In the event of a spill or exposure, follow these steps immediately.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Manganese Lactate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1605795#personal-protective-equipment-for-handling-manganese-lactate>]

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